

An In-depth Technical Guide to Benzenepentacarboxylic Acid

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Compound of Interest

Compound Name: Benzenepentacarboxylic Acid

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **benzenepentacarboxylic acid**, detailing its chemical identity, physicochemical properties, and analytical methodologies. The information is curated to support research and development activities requiring a thorough understanding of this complex aromatic carboxylic acid.

Chemical Identity: IUPAC Name and Synonyms

The formal International Union of Pure and Applied Chemistry (IUPAC) name for this compound is benzene-1,2,3,4,5-pentacarboxylic acid^[1]. It is also widely known by a variety of synonyms, which are crucial for comprehensive literature and database searches.

Common Synonyms:

- 1,2,3,4,5-**Benzenepentacarboxylic acid**^[1]
- Benzenepentacarboxylate^[2]
- Pentacarboxybenzene^{[1][2]}
- NSC 12096^[2]
- EINECS 216-441-9^[2]

A comprehensive list of depositor-supplied synonyms can be found in the PubChem database under CID 15314[1].

Physicochemical Properties

A summary of key quantitative data for **benzenepentacarboxylic acid** is presented in the table below. These properties are essential for understanding its behavior in various experimental and biological systems.

Property	Value	Unit	Source
Molecular Formula	C ₁₁ H ₆ O ₁₀	PubChem[1]	
Molecular Weight	298.16	g/mol	PubChem[1]
Physical Description	Solid	Sigma-Aldrich (MSDS)[1]	
XLogP3-AA	-0.4	PubChem[1]	
Hydrogen Bond Donor Count	5	PubChem	
Hydrogen Bond Acceptor Count	10	PubChem	
Rotatable Bond Count	5	PubChem	
Exact Mass	297.99609638	Da	PubChem[1]
Monoisotopic Mass	297.99609638	Da	PubChem[1]
Topological Polar Surface Area	187	Å ²	PubChem[1]
Heavy Atom Count	21	PubChem	

Experimental Protocols: Analytical Determination

The quantification of **benzenepentacarboxylic acid**, often in complex matrices, is critical for various applications, including environmental analysis and materials science. High-

performance liquid chromatography (HPLC) and liquid chromatography-mass spectrometry (LC-MS) are the preferred methods for its analysis.

This method provides high sensitivity and reproducibility for the quantification of benzene polycarboxylic acids (BPCAs), including **benzenepentacarboxylic acid**[3].

3.1.1. Sample Preparation:

- For solid samples (e.g., soil, sediment, pyrogenic carbon), an initial oxidative digestion with nitric acid (HNO₃) at high pressure and temperature is required to convert aromatic carbon structures into BPCAs[3].
- Following oxidation, evaporate the excess nitric acid under a gentle stream of nitrogen[4].
- Dilute the residue to a known volume (e.g., 10 mL) using the initial mobile phase composition[4].
- For liquid samples, a simple dilution with ultrapure water may be sufficient.
- Introduce a suitable internal standard, such as deuterated phthalic acid, for accurate quantification[3].

3.1.2. Chromatographic Conditions:

- Column: A reverse-phase column, such as a Poroshell 120 SB-C18, is recommended for good separation under acidic conditions[3].
- Mobile Phase: A gradient elution is typically employed.
 - Eluent A: 0.1% formic acid in ultrapure water.
 - Eluent B: Acetonitrile[3][5].
- Injection Volume: 10 µL[4].
- Column Temperature: Maintained at a constant temperature, for example, 20°C[4].

3.1.3. Mass Spectrometry Conditions (TOF-MS):

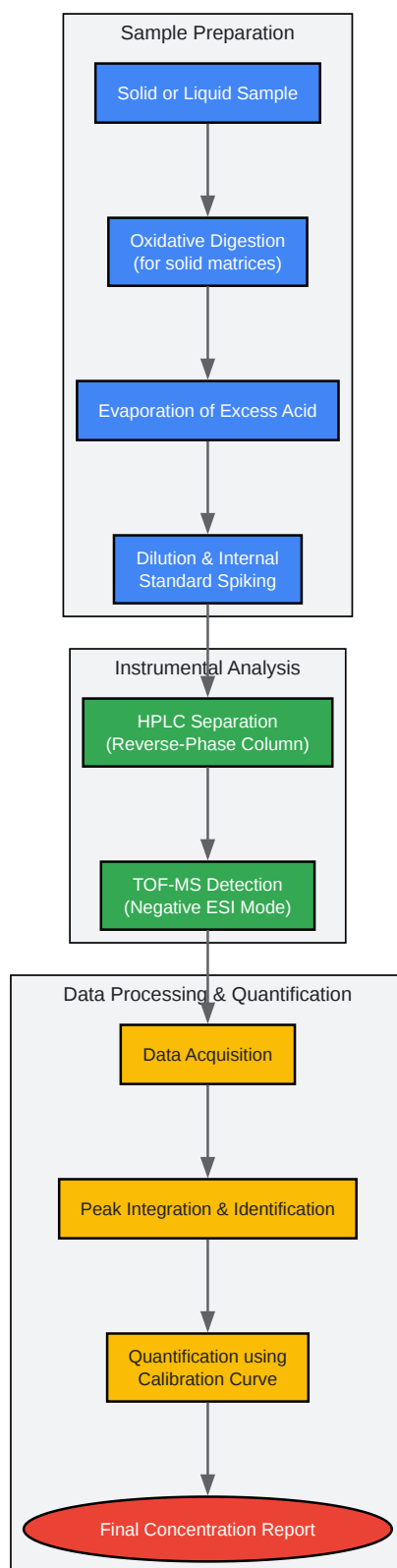
- Ionization Mode: Electrospray Ionization (ESI) in negative mode is suitable for detecting the deprotonated carboxylic acid analytes[5].
- Monitored Masses: Scan a mass range from 100–800 m/z[3].
- Dry Gas Flow and Temperature: Optimized for the specific instrument, for instance, 6.5 L/min at 250°C[3].

3.1.4. Quantification:

- Generate calibration curves using certified standards of **benzenepentacarboxylic acid**.
- Linear quantification with a coefficient of determination (r^2) of ≥ 0.997 is achievable with this method[3].

Mandatory Visualizations

The following diagram illustrates the key stages in the analytical workflow for the quantification of **benzenepentacarboxylic acid** in environmental or material samples.



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Caption: Workflow for the analysis of **benzenepentacarboxylic acid** by LC-MS.

This in-depth guide provides essential technical information on **benzenepentacarboxylic acid** for professionals in research and development. The structured data and detailed protocols are intended to facilitate experimental design and data interpretation.

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